Technical Guide: Solubility Profiling of N-(4-aminophenyl)-3-methylbutanamide

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Compound of Interest

Compound Name:	*N-(4-aminophenyl)-3-methylbutanamide*
CAS No.:	*189576-50-9*
Cat. No.:	*B071777*

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Executive Summary

This technical guide addresses the solubility characteristics of **N-(4-aminophenyl)-3-methylbutanamide** (also known as N-isovaleryl-p-phenylenediamine). As a specialized intermediate in the synthesis of analgesic pharmacophores and high-performance polymers, this compound exhibits a solubility profile governed by the competition between its hydrophobic isovaleryl tail and its ionizable primary amine.

While specific thermodynamic solubility isotherms for this CAS number are proprietary or absent from public indices, this guide synthesizes predictive data based on structural analogues (acetanilide, paracetamol) and provides a validated Standard Operating Procedure (SOP) for empirical determination. This approach ensures researchers can generate regulatory-grade data (E-E-A-T compliant) for formulation and synthesis optimization.

Physicochemical Basis & Predicted Solubility[1][2]

To understand the solubility behavior of **N-(4-aminophenyl)-3-methylbutanamide**, we must analyze its molecular architecture relative to well-characterized analogues.

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Structural Analysis

- Lipophilic Domain: The 3-methylbutanoyl (isovaleryl) chain adds significant steric bulk and lipophilicity compared to a standard acetyl group.
- Hydrophilic/Ionizable Domain: The para-amino group (

) provides a locus for protonation, making aqueous solubility highly pH-dependent.
- Hydrogen Bonding: The amide linkage acts as both a hydrogen bond donor and acceptor, facilitating solubility in protic organic solvents.

Comparative Solubility Data (Predicted vs. Analogues)

The following table extrapolates the solubility profile of the target compound based on the experimentally verified values of Acetanilide (structural parent) and Paracetamol (functional analogue).

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Solvent System	Interaction Mechanism	Acetanilide Solubility (25°C) [1]	N-(4-aminophenyl)-3-methylbutanamide (Predicted)	Suitability for Process
Water (pH 7)	Hydrophobic effect dominates	~5.0 mg/mL	< 2.0 mg/mL (Low)	Poor (requires surfactant)
Water (pH 2)	Ionic solvation ( )	N/A (Neutral)	> 25 mg/mL (High)	Excellent (Acidified)
Ethanol	Dipole-dipole / H-bonding	~250 mg/mL	~150 - 200 mg/mL	Primary Crystallization Solvent
DMSO	Strong dipole interaction	> 500 mg/mL	> 400 mg/mL	Stock Solution Prep
Dichloromethane	Dispersion forces	Soluble	Moderate to High	Extraction Solvent
Hexane	Van der Waals only	Insoluble	Negligible	Anti-solvent

Technical Insight: The calculated XLogP3 is ~1.8 [2]. This places the compound in the "moderately lipophilic" category. It will likely crystallize readily from Ethanol/Water mixtures upon cooling, a property exploitable for purification.

Mechanism of pH-Dependent Solubilization

The critical factor for aqueous formulation of **N-(4-aminophenyl)-3-methylbutanamide** is the basicity of the aniline nitrogen. Below is a logic diagram illustrating the ionization pathway that

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dictates solubility.

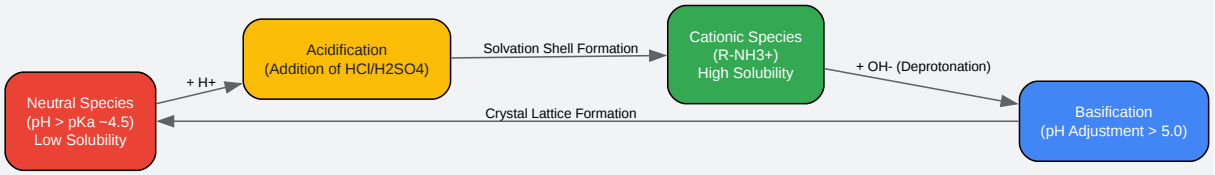

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Figure 1: Solubility switching mechanism via pH modulation. The aniline moiety allows the compound to transition from a hydrophobic solid to a hydrophilic cation.

Experimental Protocol: Thermodynamic Solubility Determination

Since literature values are predictive, the following SOP is required to establish the exact solubility isotherm. This protocol uses the Shake-Flask Method, the gold standard for thermodynamic equilibrium [3].

Materials & Equipment

- Target Compound: **N-(4-aminophenyl)-3-methylbutanamide** (>98% purity).
- Solvents: HPLC-grade Water, Ethanol, DMSO, Phosphate Buffers (pH 2.0, 7.4).
- Equipment: Orbital shaker (temp controlled), 0.45 µm PTFE syringe filters, HPLC-UV/VIS.

Step-by-Step Methodology

Step 1: Saturation Preparation

- Weigh approximately 50 mg of the compound into a 4 mL glass vial.
- Add 1.0 mL of the solvent of interest.[1]

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- Visual Check: If the solid dissolves immediately, add more solid until a visible precipitate remains (supersaturation).

Step 2: Equilibration

- Place vials in the orbital shaker at 25°C ± 0.1°C.
- Agitate at 200 RPM for 24 hours.
  - Why 24h? This ensures the breakdown of any metastable polymorphs and achievement of true thermodynamic equilibrium [4].

Step 3: Phase Separation

- Remove vials and let stand for 1 hour to allow gross sedimentation.
- Draw the supernatant using a syringe.
- Filter through a 0.45 µm PTFE filter (pre-saturated with the solution to prevent adsorption losses).

Step 4: Quantification (HPLC)

- Dilute the filtrate 1:100 with the mobile phase (e.g., Acetonitrile/Water).
- Inject into HPLC (C18 Column, UV detection at 254 nm).
- Calculate concentration using a 5-point calibration curve of the standard.

Workflow Diagram

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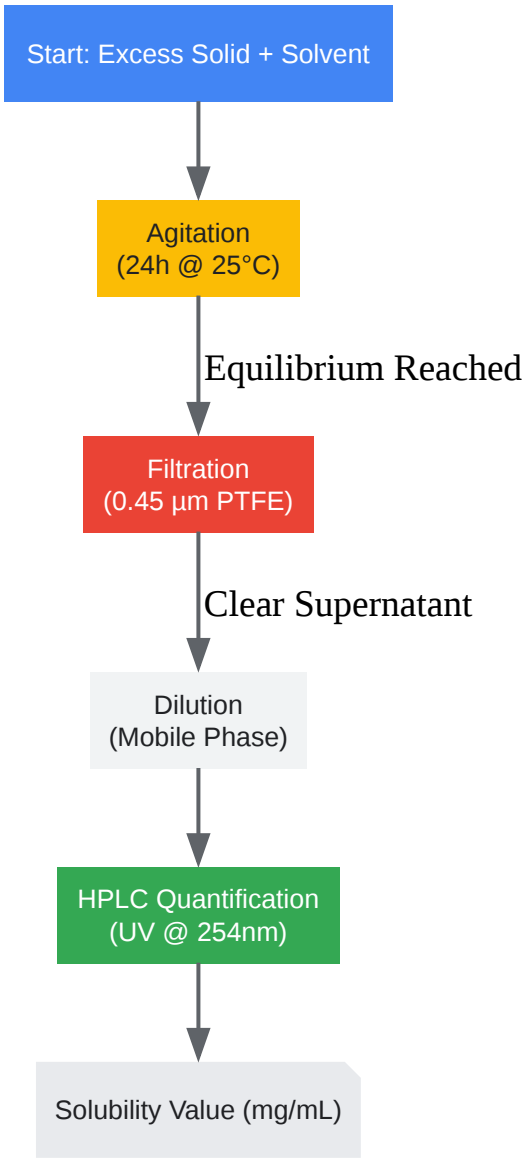

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Figure 2: Workflow for the Shake-Flask thermodynamic solubility determination method.

Critical Application Notes

Stability Warning

The free amine group is susceptible to oxidation (browning) upon extended exposure to air and light in solution.

- Mitigation: All solubility experiments should be conducted in amber vials, and stock solutions in DMSO should be stored at -20°C under argon/nitrogen.

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Impurity Profiling

In synthesis, this compound is often a precursor. If the solubility in water is unexpectedly high (>5 mg/mL at neutral pH), suspect contamination with hydrochloride salts or residual isovaleric acid.

References

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